Application Note: High-Purity Synthesis of Barium Bromide Dihydrate (BaBr2·2H2O)

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Compound of Interest	
Compound Name:	*BARIUM BROMIDE DIHYDRATE*
CAS No.:	*7791-28-8*
Cat. No.:	*B6348283*

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Executive Summary

Barium bromide dihydrate (BaBr2·2H2O) is a critical inorganic precursor utilized in the synthesis of specialized phosphors, photographic chemicals, and historically in the fractional crystallization of radioactive elements like radium[1]. For researchers and drug development professionals requiring strict stoichiometric control, commercial grades often lack the necessary purity. This application note details a highly controlled, self-validating protocol for synthesizing high-purity **barium bromide dihydrate** from barium carbonate, emphasizing thermodynamic control, impurity exclusion, and crystallographic integrity.

Mechanistic Principles & Reaction Causality

The synthesis relies on the heterogeneous acid-base neutralization of solid barium carbonate (BaCO3) with aqueous hydrobromic acid (HBr):

$$BaCO3(s)+2HBr(aq)→BaBr2(aq)+CO2(g)↑+H2O(l)$$

Causality of Precursor Selection: Barium carbonate is deliberately chosen over barium sulfide (BaS) for high-purity applications. While BaS readily reacts with HBr , it generates highly toxic

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hydrogen sulfide (H2S) gas and risks introducing sulfurous trace impurities into the final crystal lattice[1]. Conversely, BaCO3produces only carbon dioxide and water, leaving no soluble byproducts[1].

Thermodynamic Driving Force: The continuous evolution and escape of CO2gas drives the equilibrium entirely to the right (Le Chatelier's Principle). By utilizing a deliberate stoichiometric excess of insoluble BaCO3, the system becomes "self-buffering." The excess solid ensures the complete consumption of the hydrobromic acid, preventing acidic contamination of the final product. The unreacted BaCO3is then easily removed via simple mechanical filtration, yielding a perfectly neutral aqueous solution of BaBr2[2].

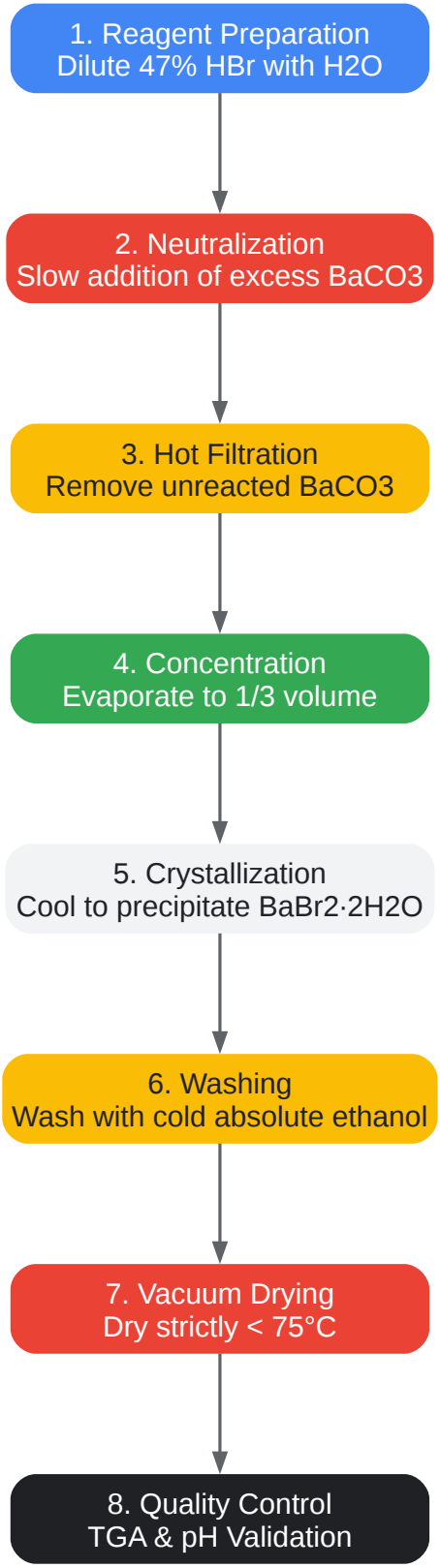
Physicochemical & Crystallographic Properties

To ensure proper handling and validation, the key physicochemical properties of the target compound are summarized below.

Property	Value
Chemical Formula	BaBr2·2H2O
Molar Mass (Dihydrate)	333.19 g/mol
Molar Mass (Anhydrous)	297.14 g/mol
Crystal Motif	Cotunnite (Orthorhombic)[1]
Appearance	White, deliquescent crystals
Density (Dihydrate)	3.58 g/cm³[3]
Solubility in Water	104 g/100 mL (at 20 °C)[3]
Dehydration Profile	Loses 1 H2O at 75 °C; Anhydrous at 120 °C[3]

Synthesis Workflow

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Workflow for the synthesis and purification of **Barium Bromide Dihydrate**.

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Step-by-Step Experimental Protocol

Phase 1: Reagent Preparation & Heterogeneous Neutralization

- Acid Dilution: In a properly ventilated fume hood, transfer 22 mL of 47% w/w hydrobromic acid (HBr) into a 250 mL borosilicate glass beaker. Dilute with 22 mL of high-purity deionized (DI) water[3].
    - Causality: Diluting the concentrated acid moderates the exothermic neutralization reaction. This prevents the rapid, violent effervescence of CO2that could aerosolize the hazardous acid and lead to product loss.
- Neutralization: Begin magnetic stirring at 300 RPM. Slowly add 20.0 g (approx. 0.1 mol) of highly purified BaCO3powder in small 2-gram aliquots[3].
    - Causality: This amount represents a slight stoichiometric excess. The persistence of a cloudy, insoluble suspension of BaCO3after the cessation of CO2bubbling acts as a visual indicator that all HBr has been completely neutralized.

Phase 2: Filtration & Impurity Removal

- Thermal Solubilization: Heat the suspension gently on a water bath to 60 °C for 15 minutes.
    - Causality: Heating ensures that any transiently precipitated BaBr2is fully dissolved into the aqueous phase, maximizing yield.
- Hot Filtration: Rapidly filter the hot mixture through a fine glass-frit funnel (or quantitative filter paper) into a clean receiving flask.
    - Causality: Hot filtration removes the unreacted BaCO3and any insoluble heavy-metal carbonate impurities while preventing the premature crystallization of BaBr2·2H2O in the filter pores.

Phase 3: Fractional Crystallization & Recovery

- Concentration: Transfer the clear filtrate to an evaporating dish. Heat on a water bath until the solution is concentrated to approximately one-third of its original volume[3].

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- Crystallization: Remove the dish from the heat source. Allow it to cool ambiently to room temperature, then transfer to an ice bath (0–4 °C) for 2 hours.
    - Causality: Slow, undisturbed cooling promotes the growth of large, high-purity orthorhombic crystals and thermodynamically excludes soluble impurities from integrating into the cotunnite crystal lattice[1].
- Washing: Collect the precipitated crystals via vacuum filtration. Wash the filter cake with a minimal volume (approx. 5-10 mL) of ice-cold absolute ethanol[3].
    - Causality: BaBr2is highly soluble in water (104 g/100 mL)[3]. Washing with water would dissolve the yield. Ethanol effectively removes residual surface impurities and moisture without significantly solubilizing the target compound.

Phase 4: Controlled Dehydration Avoidance

- Drying: Transfer the crystals to a vacuum desiccator or a vacuum oven set to 50 °C. Dry to a constant weight.
    - Causality: **Barium bromide dihydrate** loses its first water of hydration at 75 °C and converts to the anhydrous salt at 120 °C[1][3]. Drying strictly below 75 °C ensures the stoichiometric preservation of the dihydrate phase.

Quality Control & Self-Validation System

To guarantee the scientific integrity of the synthesized batch, the protocol functions as a self-validating system through the following QC metrics:

- pH Validation: Dissolve a 1% (w/v) sample of the final crystal in DI water. The resulting solution must be strictly neutral (pH ~7.0)[2]. An acidic pH indicates incomplete neutralization (residual HBr), while a basic pH indicates carbonate/hydroxide contamination.
- Thermogravimetric Analysis (TGA): This is the ultimate self-validating metric for hydration stoichiometry. Heat a precisely weighed sample of the product from 25 °C to 150 °C. A perfectly pure BaBr2·2H2O sample will exhibit exactly a 10.81% weight loss (corresponding to the evaporation of 2 moles of H2O per mole of BaBr2). A lower weight loss indicates

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partial dehydration during the drying phase; a higher weight loss indicates residual surface solvents.

- Precipitation Assay: React a small aqueous aliquot with dilute sulfuric acid (H2SO4). The immediate formation of a dense, white, insoluble precipitate (BaSO4) confirms the presence of Ba2+ ions[1].

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Sources

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